

# chlorine gas release from Chloramine-T safety

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## Compound Focus: Chloramine-T hydrate

CAS No.: 7080-50-4

Cat. No.: S007035

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## Chloramine-T Safety FAQ at a Glance

Question	Answer
What is the primary hazard?	Decomposition releasing <b>chlorine gas (Cl<sub>2</sub>)</b> , a pulmonary irritant. Heating above 130°C or contact with acids accelerates decomposition [1].
What are the health effects of chlorine gas?	Causes severe irritation to eyes, skin, respiratory tract [1]. Inhalation leads to cough, sore throat, wheezing, and can cause chemical burns, pulmonary edema, and death [2] [1] [3].
How is a spill cleaned up?	Wear appropriate PPE. <b>Do not let it enter the environment.</b> Sweep spilled substance into covered containers. Moisten first to prevent dusting. Collect remainder and dispose of according to local regulations [1].
What personal protective equipment (PPE) is required?	Use <b>local exhaust or breathing protection</b> , protective gloves, protective clothing, and safety goggles [1].

| **What should be done in case of exposure?** | **Inhalation:** Move to fresh air, seek medical attention. **Skin contact:** Remove contaminated clothes, rinse skin with plenty of water. **Eye contact:** Rinse with water for several minutes, seek medical advice [1]. | | **How should it be stored?** | Separated from **acids** and food and feedstuffs [1]. |

## Hazard Details and Protocols

### Understanding the Hazards

Chloramine-T decomposes upon heating or contact with acids, producing toxic and corrosive gases including chlorine [1]. Chlorine gas is a **pulmonary irritant** with intermediate water solubility, capable of causing acute damage to the entire respiratory tract [2]. Its density is greater than air, causing it to accumulate in low-lying areas [2] [3].

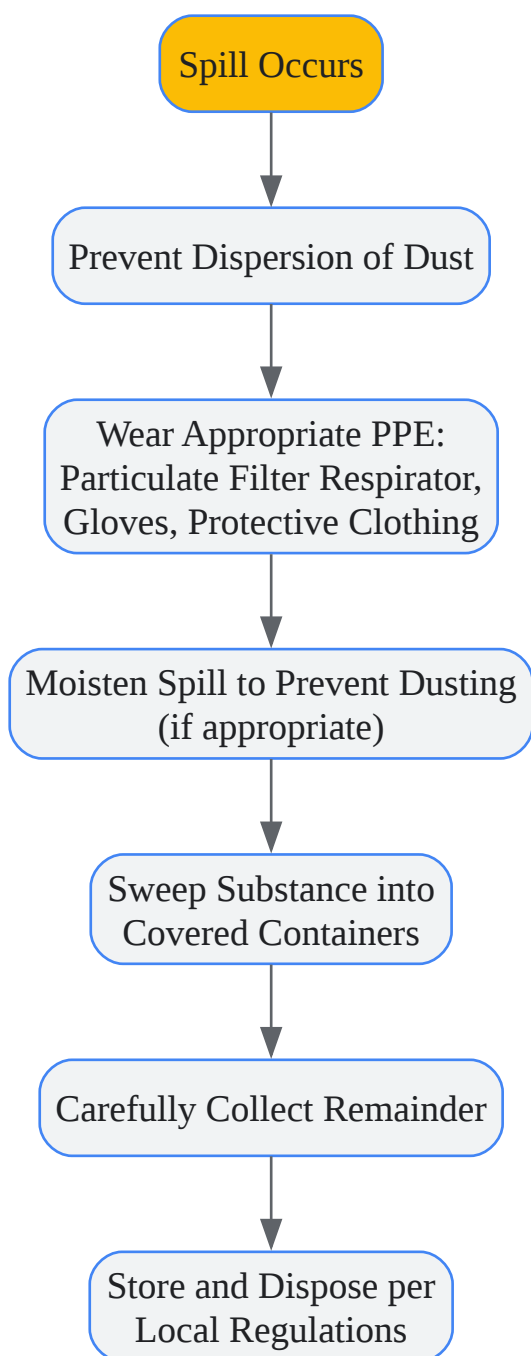
### Emergency and First Aid Procedures

Immediate and correct first aid is critical for minimizing injury from exposure.

- **Inhalation:** Immediately move the affected person to fresh air and seek medical attention [1].
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water [1].
- **Eye Contact:** Rinse the eyes cautiously with water for several minutes, removing contact lenses if easily possible. Seek immediate medical attention [1].

### Spill Response Protocol

A pre-planned response is essential for safely managing spills.



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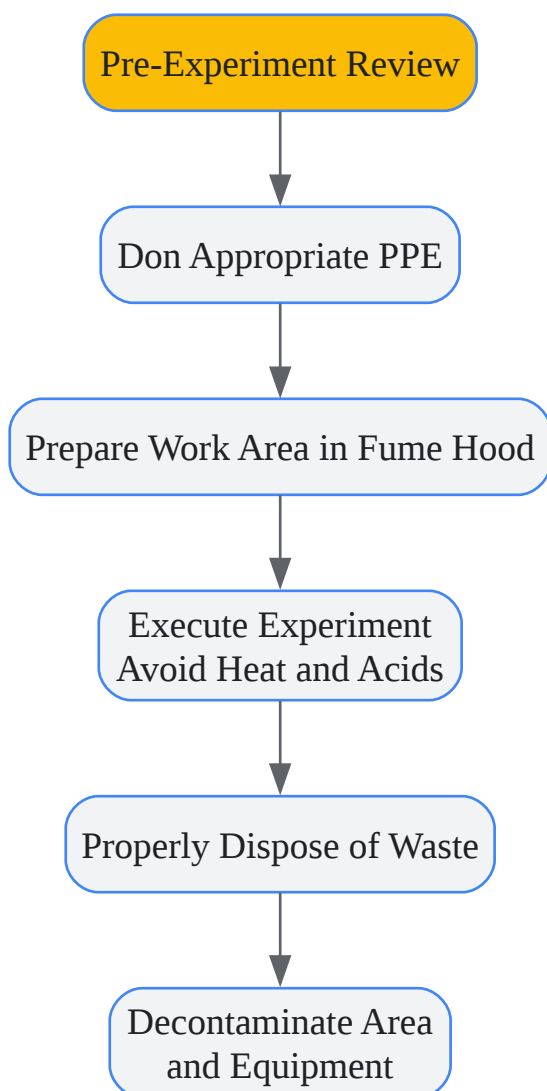
For spills beyond your laboratory's capacity to handle safely, contact your institutional safety office or emergency responders [4] [5].

## Safe Handling and Storage

- **Handling:** Use in well-ventilated areas, preferably a fume hood. Avoid all conditions that could lead to decomposition. Do not eat, drink, or smoke in areas where the chemical is handled [1].
- **Storage:** Store separately from acids and foodstuffs. Keep containers tightly sealed in a cool, dry, well-ventilated place [1].

## Experimental Safety Workflow

The following workflow integrates safety measures into a standard experimental procedure involving Chloramine-T:



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The most critical safety principle is **prevention through planning**. Always consult your institution's Environmental Health and Safety (EHS) office for specific protocols and ensure you have read the Safety Data Sheet (SDS) before beginning work.

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## References

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